

chromium(III) carbonate CAS number and molecular formula

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Compound of Interest

Compound Name: Chromium(3+),carbonate

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An In-depth Technical Guide to Chromium(III) Carbonate for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of chromium(III) carbonate, including its chemical identity, synthesis, and potential relevance to biological systems and drug development. The information is curated for researchers, scientists, and professionals in the pharmaceutical and biotechnology sectors.

Chemical Identification and Properties

Chromium(III) carbonate is an inorganic compound, the salt of trivalent chromium and the carbonate anion. Its chemical formula is most commonly cited as $\text{Cr}_2(\text{CO}_3)_3$.^{[1][2][3][4][5][6]} However, various basic forms and hydrates exist, leading to some ambiguity in its exact stoichiometry and assigned CAS number. The compound is generally a green solid and is known to be insoluble in water but will react with dilute acids to produce carbon dioxide.^[4]

A summary of the key identifiers and properties for chromium(III) carbonate is presented in Table 1.

Table 1: Chemical Identifiers and Properties of Chromium(III) Carbonate

Property	Value	Reference(s)
Molecular Formula	$\text{Cr}_2(\text{CO}_3)_3$	[1][2][3]
Molar Mass	284.02 g/mol	[5]
Appearance	Green solid[7], also reported as a light blue powder under specific synthesis conditions. [1][8]	[1][7][8]
CAS Numbers	29689-14-3, 51142-19-9 (basic), 6449-00-9	[2][3][9][10]
Elemental Composition	Chromium (Cr): 36.61%, Carbon (C): 12.69%, Oxygen (O): 50.70%	[5]
Solubility	Insoluble in water; soluble in acidic solutions.[4]	[4]

Synthesis and Experimental Protocols

The synthesis of chromium(III) carbonate can be achieved through precipitation by reacting a soluble chromium(III) salt with a soluble carbonate. A detailed protocol derived from patent literature is provided below.[1][8]

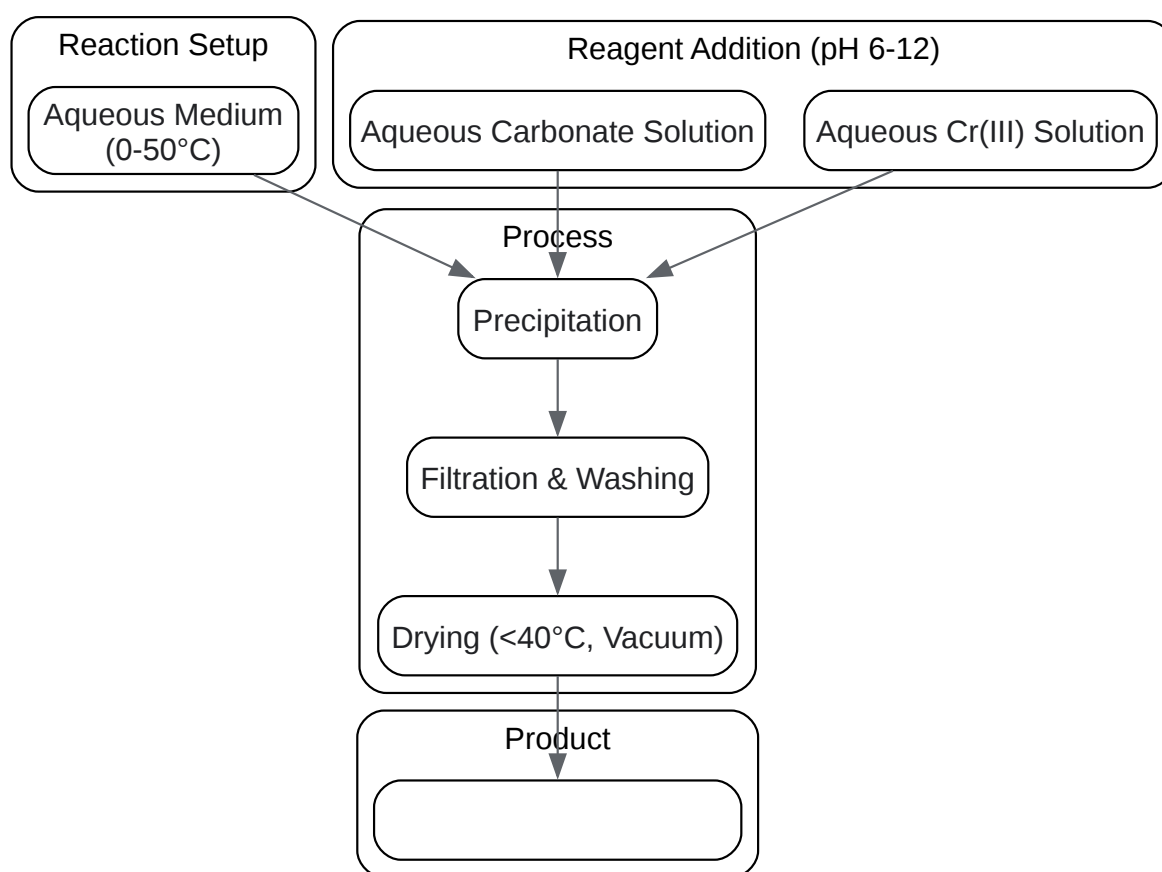
Synthesis of High-Purity Chromium(III) Carbonate

This method aims to produce chromium(III) carbonate with high solubility in acidic solutions.

Experimental Protocol:

- **Reaction Setup:** Prepare an aqueous medium in a reaction vessel equipped with a stirrer. Maintain the temperature of the reaction liquid between 0°C and 50°C.
- **Reagent Addition:** Simultaneously add an aqueous solution of a carbonate (e.g., sodium carbonate) and an aqueous solution containing trivalent chromium (e.g., chromium(III) chloride) to the reaction vessel. The pH of the reaction mixture should be maintained between 6 and 12.[1]

- Precipitation: As the solutions are mixed, chromium(III) carbonate will precipitate out of the solution. Continue stirring to ensure a homogeneous reaction.
- Filtration and Washing: After the reaction is complete, filter the precipitate. Wash the collected solid with water until the conductivity of the filtrate is 5 mS/cm or less to remove impurity ions.[1][8]
- Drying: The resulting filter cake can be dried under a vacuum at a temperature below 40°C.[8]



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Caption: A workflow diagram for the synthesis of chromium(III) carbonate.

Characterization Methodologies

To confirm the identity and purity of synthesized chromium(III) carbonate, several analytical techniques can be employed.

- **Potentiometric Titration:** The chromium content can be quantified by potentiometric titration. In this method, chromium(III) is oxidized to chromium(VI) using perchloric acid, followed by titration with an ammonium ferrous sulfate solution.^[1]
- **Elemental Analysis:** The percentages of carbon, hydrogen, and nitrogen can be determined using a CHN elemental analyzer.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is useful for identifying the presence of the carbonate group and can indicate coordination to the metal center.
- **Magnetic Susceptibility:** This measurement helps in determining the magnetic properties of the chromium(III) complex, which is consistent with its d^3 electron configuration.
- **X-ray Diffraction (XRD):** XRD is the primary method for determining the crystal structure of the compound.

Biological Role and Potential in Drug Development

While chromium(III) carbonate itself is not extensively studied in drug development, trivalent chromium (Cr(III)) has been a subject of interest for its biological activities.

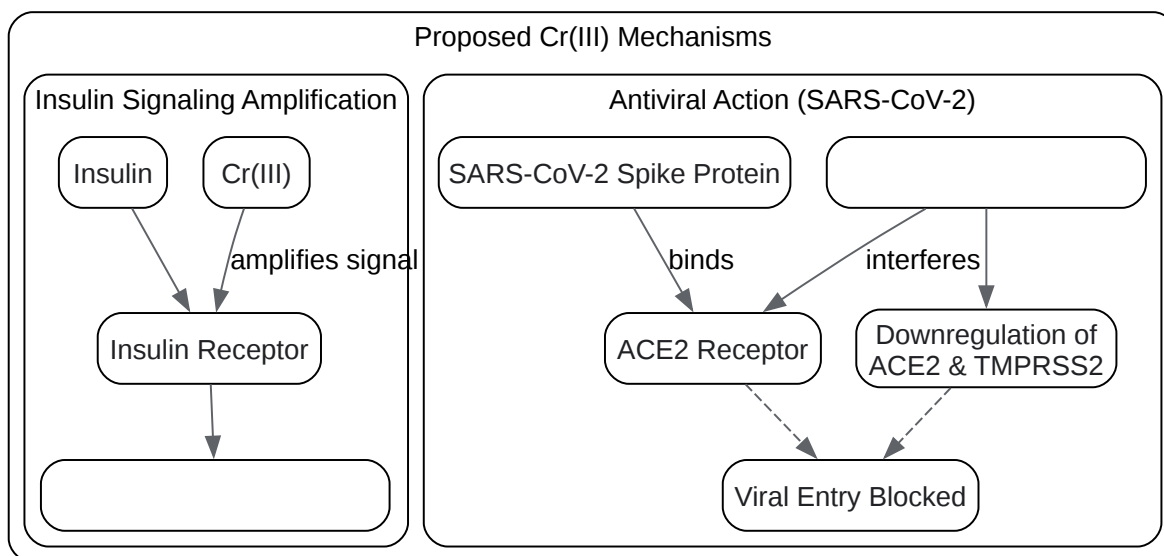
Role in Insulin Signaling

Cr(III) is believed to play a role in glucose and lipid metabolism, potentially by enhancing insulin signaling.^{[11][12]} Although no longer considered an essential trace element, pharmacological doses have shown beneficial effects on insulin sensitivity in some studies.^[10] The proposed mechanism involves Cr(III) acting as a second messenger to amplify the insulin signaling cascade.^[10]

Antiviral Research

Recent research has explored novel chromium(III)-based compounds for their therapeutic potential. One study demonstrated that a hexaacetotetraaquadihydroxochromium(III)diiron(III)

nitrate compound could interfere with the interaction between the SARS-CoV-2 spike protein and the angiotensin-converting enzyme 2 (ACE2) receptor.[6] This compound was also found to downregulate the expression of ACE2 and transmembrane serine protease 2 (TMPRSS2), which are crucial for viral entry into cells.[6] This suggests a potential avenue for developing Cr(III)-based antiviral agents.



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Caption: Potential signaling pathways involving chromium(III) compounds.

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